

The Rise and Fall of an Anesthetic: A Technical History of Methoxyflurane

Author: BenchChem Technical Support Team. **Date:** December 2025

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This in-depth guide explores the historical development of **Methoxyflurane**, from its promising introduction as a potent anesthetic to its eventual decline due to toxicity concerns. This document provides a technical overview of its properties, key experimental findings, and the mechanisms underlying its anesthetic and toxic effects.

Introduction: The Dawn of a New Anesthetic

First synthesized in 1948 by William T. Miller, **Methoxyflurane** (2,2-dichloro-1,1-difluoro-1-methoxyethane) entered medical use in the 1960s.^[1] It was initially lauded for its potent anesthetic and analgesic properties, offering significant muscle relaxation.^[2] However, reports of dose-dependent nephrotoxicity began to emerge in the late 1960s and early 1970s, leading to a decline in its use as a general anesthetic.^[3] This guide delves into the scientific journey of **Methoxyflurane**, examining the data and experiments that defined its trajectory.

Physicochemical and Anesthetic Properties

Methoxyflurane is a halogenated ether characterized by its high potency and significant solubility in blood and tissues. These properties contributed to a slow induction and emergence from anesthesia.^[4] A summary of its key quantitative data is presented below.

Table 1: Physicochemical Properties of **Methoxyflurane**

Property	Value	Reference(s)
Molecular Formula	C ₃ H ₄ Cl ₂ F ₂ O	[4]
Molar Mass	164.96 g/mol	[4]
Boiling Point	104.8 °C	[4]
Vapor Pressure at 20°C	22.5 mmHg	
Blood/Gas Partition Coefficient	12	[5]
Oil/Gas Partition Coefficient	970	[5]
Water Solubility	2.83 g/L at 37°C	[6]

Table 2: Anesthetic and Pharmacokinetic Properties of **Methoxyflurane**

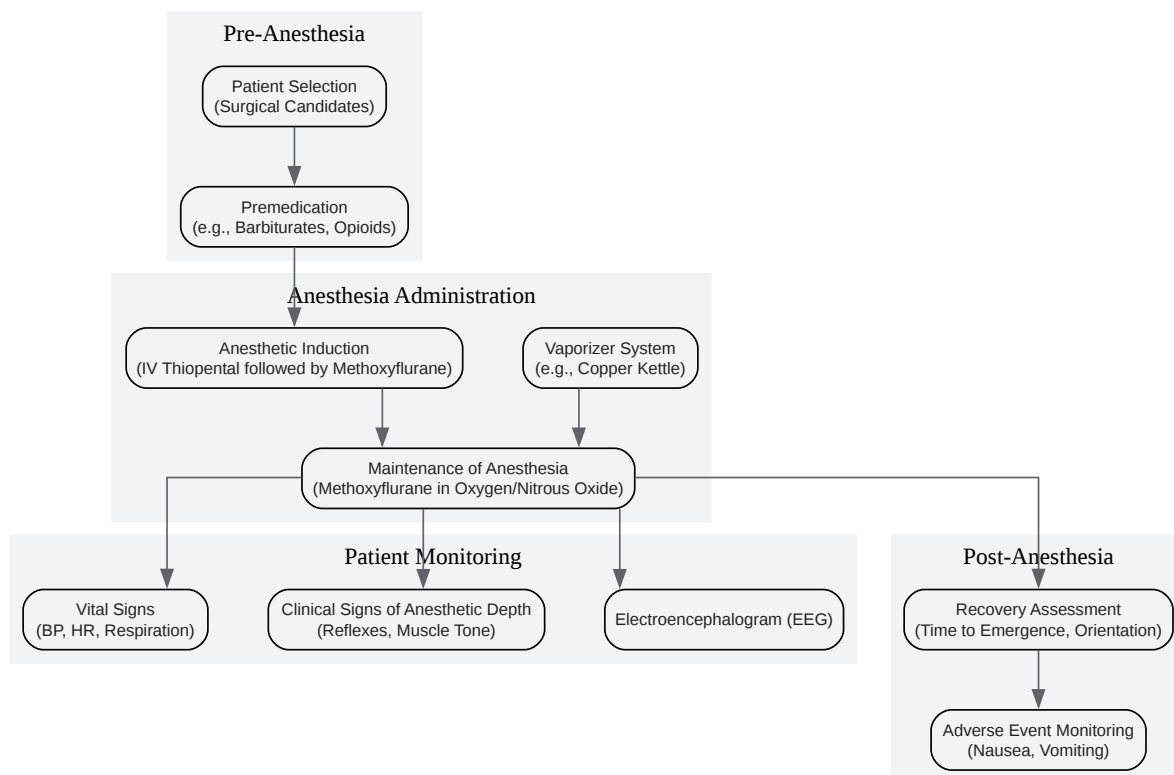
Property	Value	Reference(s)
Minimum Alveolar Concentration (MAC)	0.16%	[4]
Metabolism	~70% (primarily hepatic)	[4]
Onset of Action (Anesthetic)	Slow	[4]
Duration of Action (Analgesic)	Up to 30-60 minutes	[4]

Key Historical Experiments and Protocols

The clinical introduction and subsequent re-evaluation of **Methoxyflurane** were guided by pivotal studies. While the full, detailed original protocols are not readily available in modern databases, this section reconstructs the likely methodologies based on published papers and common practices of the era.

Initial Clinical Evaluation: The Artusio and Van Poznak Studies (c. 1960)

These early clinical trials aimed to establish the safety and efficacy of **Methoxyflurane** as a general anesthetic.

Experimental Workflow: Early Clinical Trials of **Methoxyflurane**

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Workflow for early **Methoxyflurane** clinical trials.

Methodology Summary:

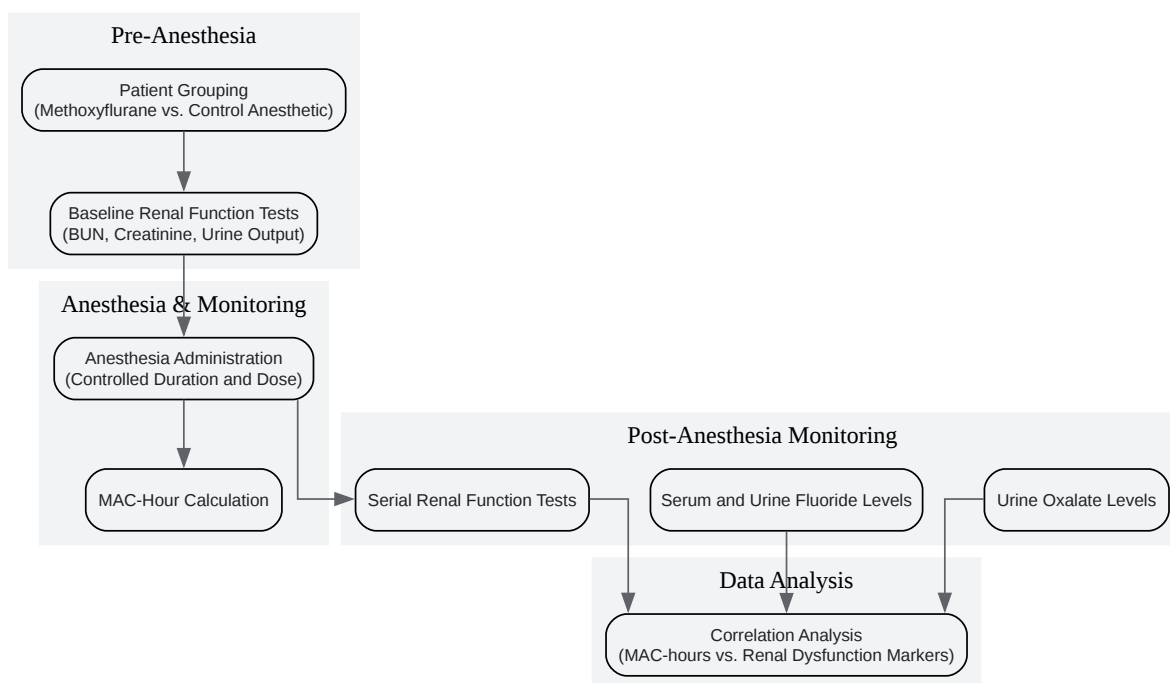
- Patient Population: Adult patients scheduled for various surgical procedures.[7][8]

- **Anesthetic Administration:** Anesthesia was typically induced with an intravenous agent like thiopental, followed by the administration of **Methoxyflurane** vaporized in a mixture of oxygen and nitrous oxide.^[4]
- **Monitoring:** Patient monitoring relied heavily on clinical signs, including cardiovascular stability (blood pressure, heart rate), respiratory rate, and the depression of reflexes to gauge the depth of anesthesia.
- **Data Collection:** Key data points included the concentration of **Methoxyflurane** administered, the duration of anesthesia, the time to emergence, and the incidence of postoperative side effects such as nausea and vomiting.

Investigation of Nephrotoxicity: The Mazze et al. Studies (c. 1971)

These studies were critical in establishing the link between **Methoxyflurane** anesthesia and dose-dependent renal dysfunction.

Experimental Workflow: **Methoxyflurane** Nephrotoxicity Studies



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Methodology for investigating **Methoxyflurane** nephrotoxicity.

Methodology Summary:

- Study Design: A prospective, randomized, controlled clinical evaluation comparing patients receiving **Methoxyflurane** anesthesia with a control group receiving another anesthetic, such as halothane.[9]
- Patient Monitoring: In addition to standard anesthetic monitoring, extensive pre- and postoperative renal function tests were conducted. This included measuring serum blood

urea nitrogen (BUN), creatinine, and electrolytes, as well as daily urine output and osmolality. [9][10]

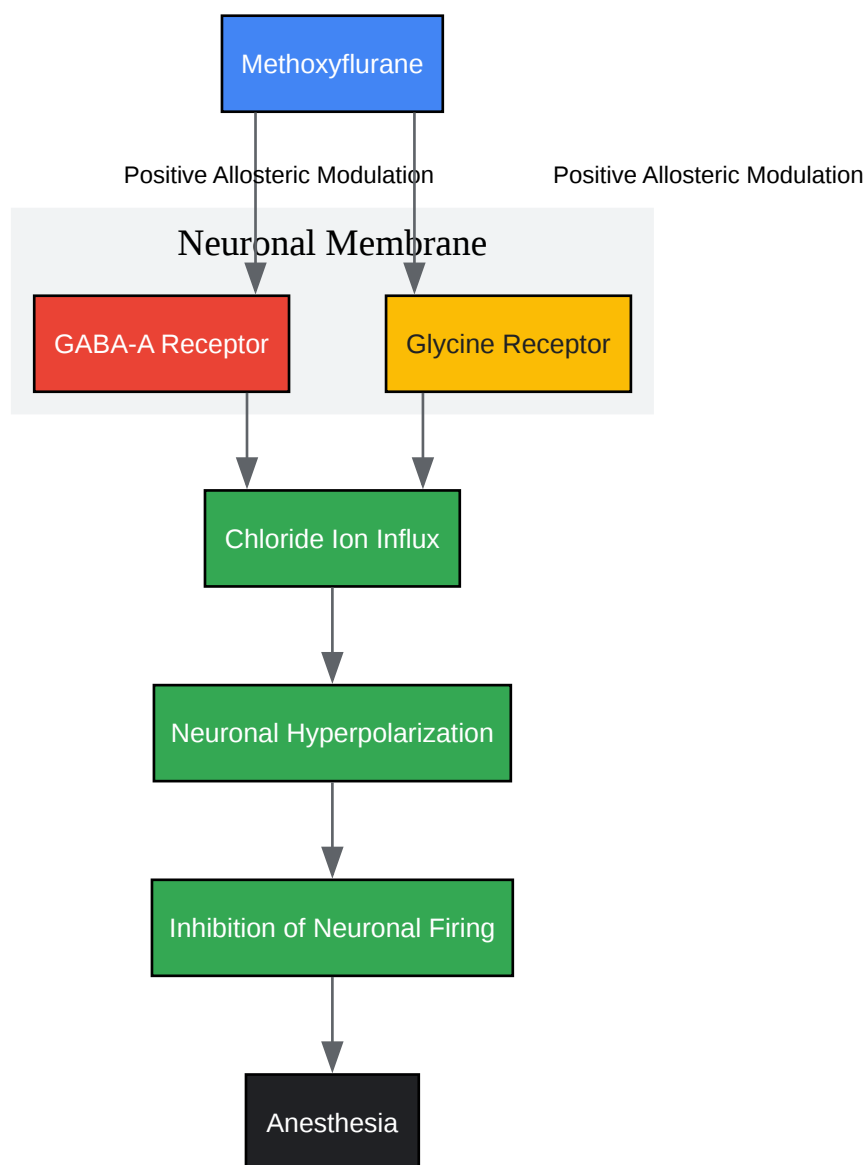
- **Biochemical Analysis:** A key component of these studies was the measurement of serum and urinary inorganic fluoride and oxalic acid levels, which were identified as metabolites of **Methoxyflurane**. [10]
- **Dose-Response Relationship:** The total dose of **Methoxyflurane** administered was quantified in MAC-hours (the product of the Minimum Alveolar Concentration multiple and the duration of administration in hours). This allowed for the establishment of a dose-response relationship between **Methoxyflurane** exposure and the degree of renal dysfunction. [11]

Mechanism of Action and Metabolism

Anesthetic Mechanism of Action

The precise mechanism of action for inhaled anesthetics is not fully elucidated, but it is understood that **Methoxyflurane**, like other volatile anesthetics, enhances the activity of inhibitory neurotransmitter receptors in the central nervous system.

Signaling Pathway: **Methoxyflurane's** Anesthetic Effect



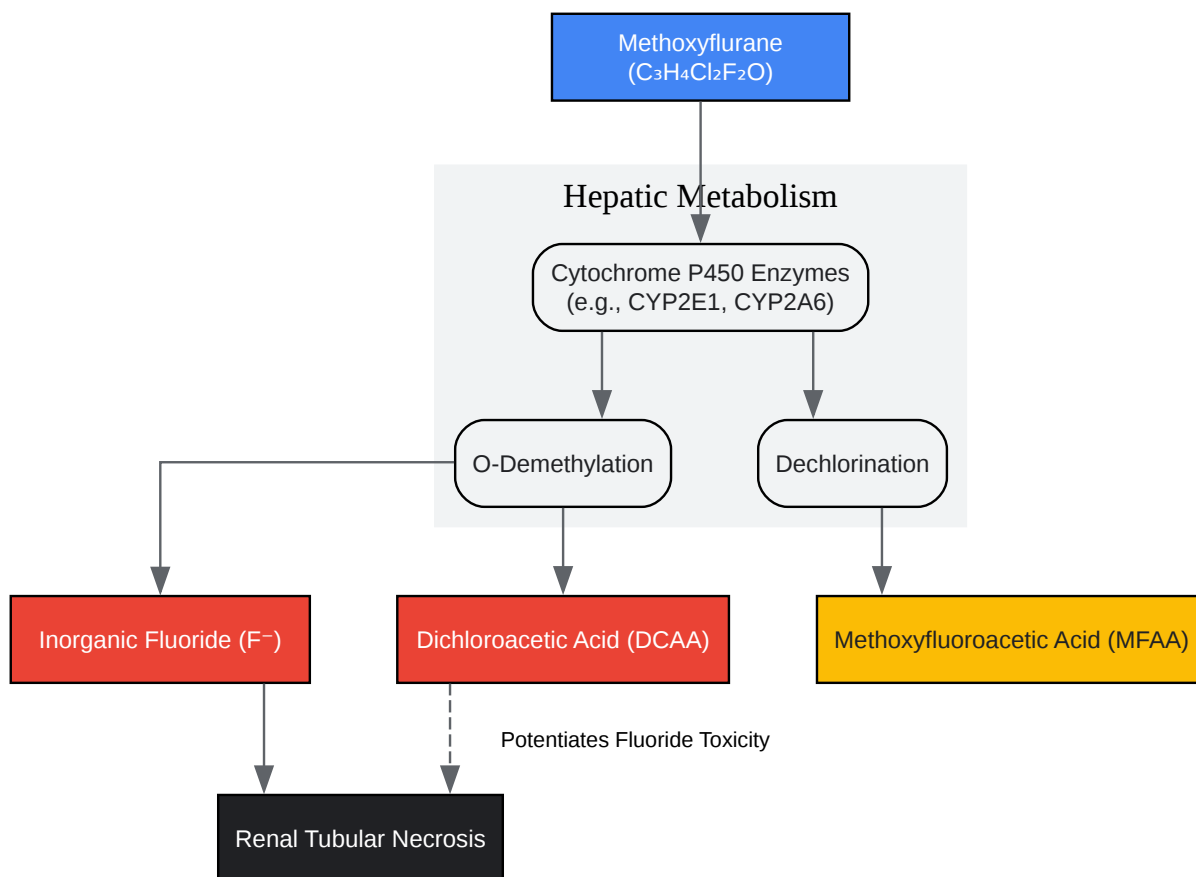
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Methoxyflurane's modulation of inhibitory receptors.

Methoxyflurane acts as a positive allosteric modulator of GABA-A and glycine receptors.[6] This binding enhances the influx of chloride ions into neurons, leading to hyperpolarization and reduced neuronal excitability, resulting in the state of general anesthesia.

Metabolism and Nephrotoxicity

The dose-dependent nephrotoxicity of **Methoxyflurane** is a direct consequence of its extensive metabolism, primarily in the liver.[1]

Signaling Pathway: **Methoxyflurane** Metabolism and Toxicity[Click to download full resolution via product page](#)**Need Custom Synthesis?**

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- To cite this document: BenchChem. [The Rise and Fall of an Anesthetic: A Technical History of Methoxyflurane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b143068#historical-development-of-methoxyflurane-as-an-anesthetic]

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